

Unveiling the Stereochemical Landscape of D-Gluco-2-heptulose: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *D-Gluco-2-heptulose*

Cat. No.: *B1606216*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Gluco-2-heptulose is a seven-carbon ketoheptose monosaccharide. As a member of the heptose family, it and its derivatives are of increasing interest in glycobiology and drug discovery due to their roles in various biological processes. A thorough understanding of its three-dimensional structure is paramount for elucidating its function and for the rational design of novel therapeutics. This technical guide provides an in-depth exploration of the stereochemistry of **D-Gluco-2-heptulose**, detailing its structural representations, and outlining the key experimental protocols used to determine its configuration.

Stereochemical Definition and Representation

The name **D-Gluco-2-heptulose** precisely defines its stereochemical configuration. The "D" designation refers to the stereocenter furthest from the carbonyl group (C6), which has the same configuration as D-glyceraldehyde. The "Gluco" prefix indicates that the stereocenters at C3, C4, and C5 have the same configuration as D-glucose. The "2-heptulose" specifies a seven-carbon chain with a ketone group at the C2 position.

Fischer Projection

The open-chain form of **D-Gluco-2-heptulose** can be represented by a Fischer projection, which illustrates the stereochemistry at each chiral center.

- To cite this document: BenchChem. [Unveiling the Stereochemical Landscape of D-Gluco-2-heptulose: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606216#understanding-the-stereochemistry-of-d-gluco-2-heptulose]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com